

cross-validation of experimental data on 4-Benzyl-4-methylcyclohexanone

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Compound of Interest

Compound Name: 4-Benzyl-4-methylcyclohexanone

CAS No.: 54889-02-0

Cat. No.: B1357815

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Technical Comparison Guide: 4-Benzyl-4-methylcyclohexanone

Executive Summary & Core Directive

Objective: To objectively validate the structural integrity, purity, and reactivity profile of **4-Benzyl-4-methylcyclohexanone** against its mono-substituted analogs (e.g., 4-methylcyclohexanone).

Scientific Context: **4-Benzyl-4-methylcyclohexanone** represents a unique class of gem-disubstituted cyclohexanones.[1] Unlike its mono-substituted counterparts, the C4 position is quaternary, eliminating the possibility of enolization or further substitution at this specific carbon.[1] This structural feature creates a "steric anchor" that locks the ring conformation, making it an ideal substrate for probing steric effects in enzymatic catalysis (e.g., Baeyer-Villiger oxidations) and stereoselective nucleophilic additions.[1]

Critical Distinction: Researchers must distinguish this compound from its constitutional isomers (e.g., trans-4-benzyl-3-methylcyclohexanone) which frequently arise from non-selective

conjugate addition syntheses.^[1] This guide outlines the experimental protocols to confirm the 4,4-substitution pattern.

Structural Identity & Cross-Validation

Chemical Identity

Property	4-Benzyl-4-methylcyclohexanone	4-Methylcyclohexanone (Reference)
CAS Number	54889-02-0	589-92-4
Molecular Formula	C ₁₄ H ₁₈ O	C ₇ H ₁₂ O
Molecular Weight	202.29 g/mol	112.17 g/mol
Symmetry	Achiral (Plane of symmetry through C1-C4)	Achiral (Plane of symmetry through C1-C4)
C4 Environment	Quaternary (Sterically congested)	Tertiary (Methine, susceptible to radical attack)
Conformation	Locked Chair (Benzyl/Methyl equatorial/axial preference)	Flexible Chair (Methyl prefers equatorial)

Spectroscopic Validation (NMR Logic)

To validate the 4,4-substitution, one must look for specific symmetry markers in the NMR spectrum that rule out 3,4- or 2,4-isomers.^[1]

- ¹H NMR Diagnostic Signals:
 - Methyl Group: Appears as a sharp singlet (approx. δ 1.0–1.2 ppm).^[1] Contrast: In 4-methylcyclohexanone or isomers with a proton at C4, the methyl appears as a doublet.^[1]
 - Benzyl Methylene (–CH₂Ph): Appears as a singlet (approx.^[1] δ 2.6–2.8 ppm) due to the quaternary attachment and molecular symmetry.^[1] Contrast: If attached to a chiral center (e.g., in 3-benzyl-4-methyl isomers), these protons would be diastereotopic and appear as an AB quartet.^[1]

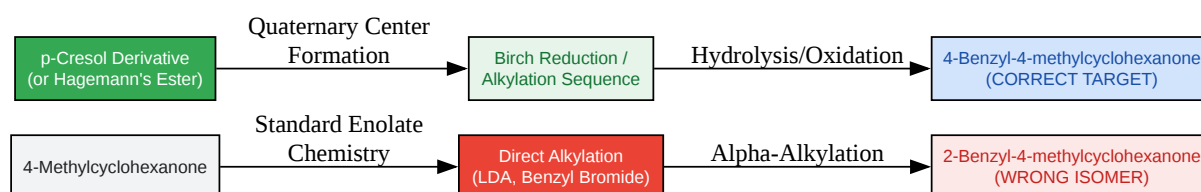
- Ring Symmetry: The protons at C2/C6 and C3/C5 are enantiotopic pairs, simplifying the spectrum compared to asymmetric isomers.[\[1\]](#)
- ¹³C NMR Diagnostic Signals:
 - C4 Carbon: Characteristic quaternary signal (approx. δ 35–40 ppm) which disappears in DEPT-135 or DEPT-90 experiments (indicating no attached protons).[\[1\]](#) Contrast: The C4 in 4-methylcyclohexanone is a methine (CH) and will show a positive signal in DEPT-135.[\[1\]](#)

Synthesis & Experimental Protocols

Synthesis Workflow Analysis

A common error in sourcing this compound is assuming it can be made via direct alkylation of 4-methylcyclohexanone.[\[1\]](#) Direct alkylation fails to produce the 4,4-product; it selectively alkylates the α -position (C2/C6) via enolate chemistry.[\[1\]](#)

Correct Synthetic Pathway: The construction of the quaternary C4 center typically requires a "bottom-up" approach, such as the Robinson Annulation or Double Alkylation of a Precursor.[\[1\]](#)



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Figure 1: Comparison of the naive (incorrect) vs. mechanistic (correct) synthetic logic. Direct alkylation yields the alpha-substituted impurity.[\[1\]](#)

Protocol: Structural Verification via DEPT-135 NMR

Purpose: To confirm the presence of a quaternary carbon at C4 and rule out isomeric impurities.

Reagents:

- Sample: 15 mg **4-Benzyl-4-methylcyclohexanone**[\[1\]](#)
- Solvent: 0.6 mL CDCl₃ (99.8% D)
- Standard: TMS (0.00 ppm)[\[1\]](#)

Procedure:

- Preparation: Dissolve the sample in CDCl₃ in a clean, dry NMR tube. Ensure the solution is homogenous.
- Acquisition (Standard ¹³C): Acquire a broadband proton-decoupled ¹³C spectrum (min. 256 scans) to identify all carbon environments.[\[1\]](#)
- Acquisition (DEPT-135): Set the DEPT-135 pulse sequence.
 - Delay: Optimized for J_{CH} = 145 Hz.
- Analysis:
 - CH/CH₃: Positive phases (Up).
 - CH₂: Negative phases (Down).[\[1\]](#)
 - Quaternary C (C4 & Carbonyl): Absent/Null.[\[1\]](#)
- Validation Criteria: The peak observed at ~38 ppm in the standard ¹³C spectrum must disappear in the DEPT-135 spectrum. If it remains as a positive peak, the sample is the tertiary isomer (wrong product).[\[1\]](#)

Performance & Reactivity Comparison

Baeyer-Villiger Oxidation (BVO) Selectivity

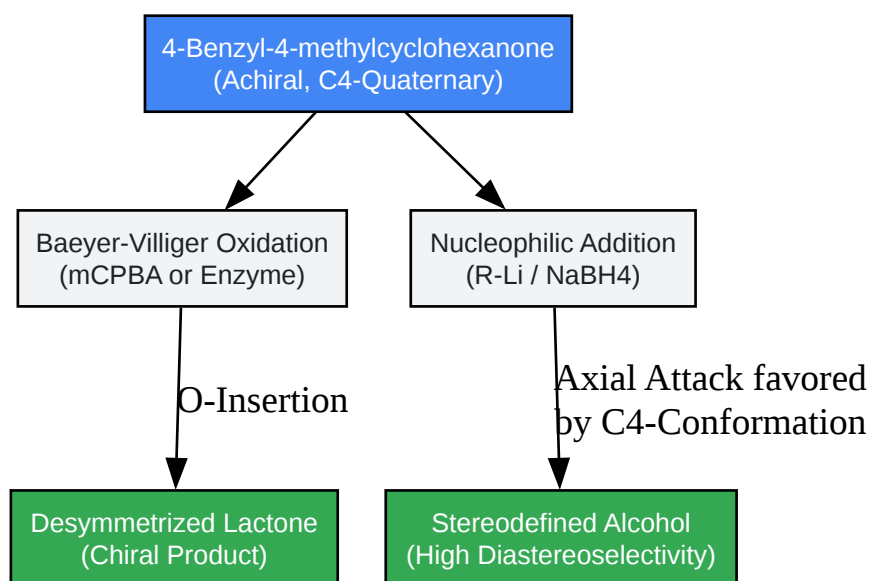
In drug development, this compound is used to test the migratory aptitude of groups during oxidation to lactones.[\[1\]](#)

Substrate	Major Product (Lactone)	Migrating Group	Mechanistic Insight
4-Methylcyclohexanone	4-methyl- ϵ -caprolactone	Secondary Carbon (C3/C5)	Migration follows Criegee mechanism; secondary group migrates over primary. [1]
4-Benzyl-4-methyl	4-benzyl-4-methyl- ϵ -caprolactone	Quaternary Carbon (C4)	The quaternary center is electron-rich and bulky, but migration occurs at the adjacent bond.[1] Symmetry is broken, creating a chiral lactone from an achiral ketone.[1]

Steric "Locking" in Nucleophilic Addition

When reacting with Grignard reagents (e.g., PhMgBr):

- **4-Methylcyclohexanone:** Yields a mixture of axial/equatorial alcohols (cis/trans isomers) with moderate selectivity.[1]
- **4-Benzyl-4-methylcyclohexanone:** The bulky benzyl group at C4 locks the ring conformation (likely placing the benzyl group equatorial to minimize A-value strain).[1] This rigid scaffold directs the incoming nucleophile to the axial trajectory with higher stereoselectivity.[1]



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Figure 2: Reactivity pathways demonstrating the utility of the quaternary center in generating complexity.

References

- VulcanChem. **4-Benzyl-4-methylcyclohexanone** - Product Data and General Synthesis. Retrieved from .[\[1\]](#) (Note: Use for CAS/Physical data; interpret synthesis claims with mechanistic caution as detailed in Section 3.1).
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- Eliel, E. L., & Wilen, S. H. (1994).[\[1\]](#) Stereochemistry of Organic Compounds. Wiley-Interscience.[\[1\]](#) (Authoritative source for A-values and cyclohexane conformational analysis).
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Sources

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